

# Essential Safety and Disposal Procedures for SKLB-163

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SKLB-163

Cat. No.: B610867

[Get Quote](#)

Researchers and laboratory personnel engaged in the study of **SKLB-163**, a benzothiazole-2-thiol derivative with potent anti-tumor activities, must adhere to stringent safety and disposal protocols due to its cytotoxic nature.<sup>[1][2][3]</sup> While a specific Safety Data Sheet (SDS) for **SKLB-163** is not publicly available, its classification as a cytotoxic and antineoplastic agent necessitates its handling as hazardous chemical waste.<sup>[4]</sup> The following guidelines are based on best practices for the management of such research chemicals.

## Personal Protective Equipment (PPE) and Handling

Given that analogous benzothiazole compounds are toxic upon ingestion or skin contact, cause serious eye irritation, and are harmful if inhaled, comprehensive PPE is mandatory when handling **SKLB-163**.<sup>[5][6][7]</sup> This includes, but is not limited to:

- **Gloves:** Chemical-resistant gloves should be worn at all times.
- **Eye Protection:** Safety goggles or a face shield are essential to prevent eye contact.<sup>[5][6]</sup>
- **Lab Coat:** A dedicated lab coat should be worn to protect from contamination.
- **Respiratory Protection:** When handling the compound in powder form or creating aerosols, a properly fitted respirator is advised. Work should be conducted in a chemical fume hood.<sup>[5]</sup>

## Storage Information

Proper storage of **SKLB-163** is crucial to maintain its stability and prevent accidental exposure. It should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.<sup>[5]</sup>

## SKLB-163 Disposal Protocol

The disposal of **SKLB-163** and any materials contaminated with it must be managed through an approved hazardous waste program.<sup>[4]</sup> Do not dispose of **SKLB-163** down the drain or in regular trash.

### Step 1: Waste Segregation

- All solid waste contaminated with **SKLB-163**, including unused compound, contaminated lab supplies (e.g., pipette tips, tubes, gloves, and absorbent pads), should be segregated from non-hazardous waste.<sup>[4]</sup>
- Liquid waste containing **SKLB-163** should be collected in a designated, sealed, and clearly labeled hazardous waste container.<sup>[4]</sup>

### Step 2: Waste Collection

- Solid Waste: Place all contaminated solid waste into a designated, puncture-resistant, and clearly labeled hazardous waste container. These are often color-coded; for cytotoxic agents, yellow or a specially marked black container is common.<sup>[4]</sup>
- Liquid Waste: Collect all liquid waste containing **SKLB-163** in a compatible, leak-proof container with a secure lid. The container must be labeled as hazardous waste and include the chemical name "**SKLB-163**".
- Sharps: Any sharps (needles, scalpels) contaminated with **SKLB-163** must be disposed of in a designated sharps container for hazardous materials. If the syringe contains residual amounts of the drug, it should be disposed of in a "Bulk" waste container, not a standard sharps container.<sup>[4]</sup>

### Step 3: Labeling and Storage of Waste

- All waste containers must be clearly labeled with "Hazardous Waste," the name of the chemical (**SKLB-163**), and the associated hazards (e.g., "Cytotoxic," "Toxic").
- Store waste containers in a designated satellite accumulation area within the laboratory, away from general work areas.

#### Step 4: Final Disposal

- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[4\]](#)

## Spill and Exposure Procedures

#### In Case of a Spill:

- Evacuate the immediate area and alert others.
- Wear appropriate PPE, including respiratory protection if the spill involves powder.
- Contain the spill using an appropriate absorbent material for liquids or by carefully covering a powder spill.
- Clean the area with a suitable decontaminating solution.
- Collect all cleanup materials in a designated hazardous waste container.

#### In Case of Exposure:

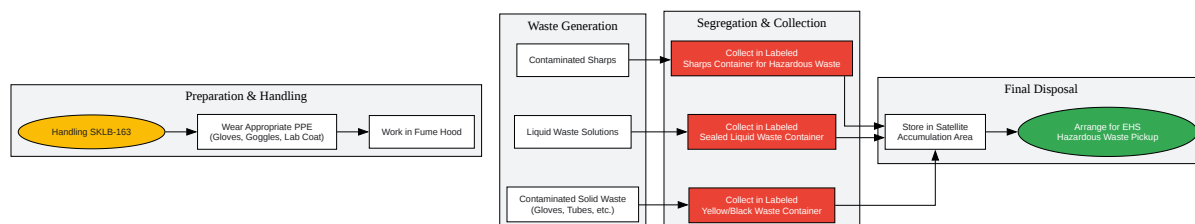
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[\[6\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[6\]](#)
- Inhalation: Move to fresh air immediately.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[6\]](#)

In all cases of exposure, seek immediate medical attention and have information about the chemical available.

## Summary of SKLB-163 Properties

Property	Value	Source
Molecular Formula	C18H16ClN3O2S2	[1]
Molecular Weight	405.92	[1]
Appearance	Solid	N/A
Known Hazards	Cytotoxic, likely toxic if swallowed or in contact with skin, causes serious eye irritation, harmful if inhaled.	[2][5][6][7]

## SKLB-163 Disposal Workflow



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 3. SKLB-163, a new benzothiazole-2-thiol derivative, exhibits potent anticancer activity by affecting RhoGDI/JNK-1 signaling pathway - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [web.uri.edu](https://web.uri.edu) [[web.uri.edu](https://web.uri.edu)]
- 5. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 6. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 7. [dcfinechemicals.com](https://dcfinechemicals.com) [[dcfinechemicals.com](https://dcfinechemicals.com)]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for SKLB-163]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b610867#sklb-163-proper-disposal-procedures>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)